

CCT241161 bioactivity anticancer proliferation

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: **CCT241161**

Cat. No.: S548106

Get Quote

Biochemical and Cellular Activity

CCT241161 exhibits potent inhibition against a range of kinases. The table below outlines its half-maximal inhibitory concentration (IC₅₀) values for key targets.

Target Kinase	IC ₅₀ Value
LCK	3 nM [1] [2]
CRAF	6 nM [1] [2]
SRC	10 nM [1] [2]
V600E-BRAF	15 nM [1] [2]
BRAF	30 nM [1] [2]

In cellular models, **CCT241161** effectively suppresses the MAPK pathway and demonstrates anti-proliferative effects [3] [2]. Key experimental findings and methodologies are summarized below.

Experimental Context	Assay & Treatment Details	Key Outcome
WM266.4 (BRAF mutant cells)	Cells treated with 1-100 nM of CCT241161 for 24 hours; Western Blot analysis [2].	Inhibition of phosphorylated MEK and ERK [2].

Experimental Context	Assay & Treatment Details	Key Outcome
NRAS mutant melanoma cells	Cells treated with 0.1-10 μ M of CCT241161 for 24 hours; Western Blot analysis [2].	Inhibition of phosphorylated MEK [2].
BRAF-inhibitor resistant melanoma cells	Cells treated with 1 μ M of CCT241161 for 4 hours; Western Blot analysis [2].	Effective inhibition of MEK/ERK signaling [2].
Broad anti-proliferative activity	Cell viability assays (e.g., in D04, A375 cells) with 0.1-100 μ M of CCT241161 for 24 hours [3] [2].	Inhibition of cancer cell proliferation [3] [2].
Long-term resistance study	A375 cells treated with 0.5 μ M of CCT241161 for 20 days [2].	Inhibition maintained without inducing drug resistance [2].

In Vivo Efficacy and Tolerability

CCT241161 has shown promising efficacy in preclinical mouse models.

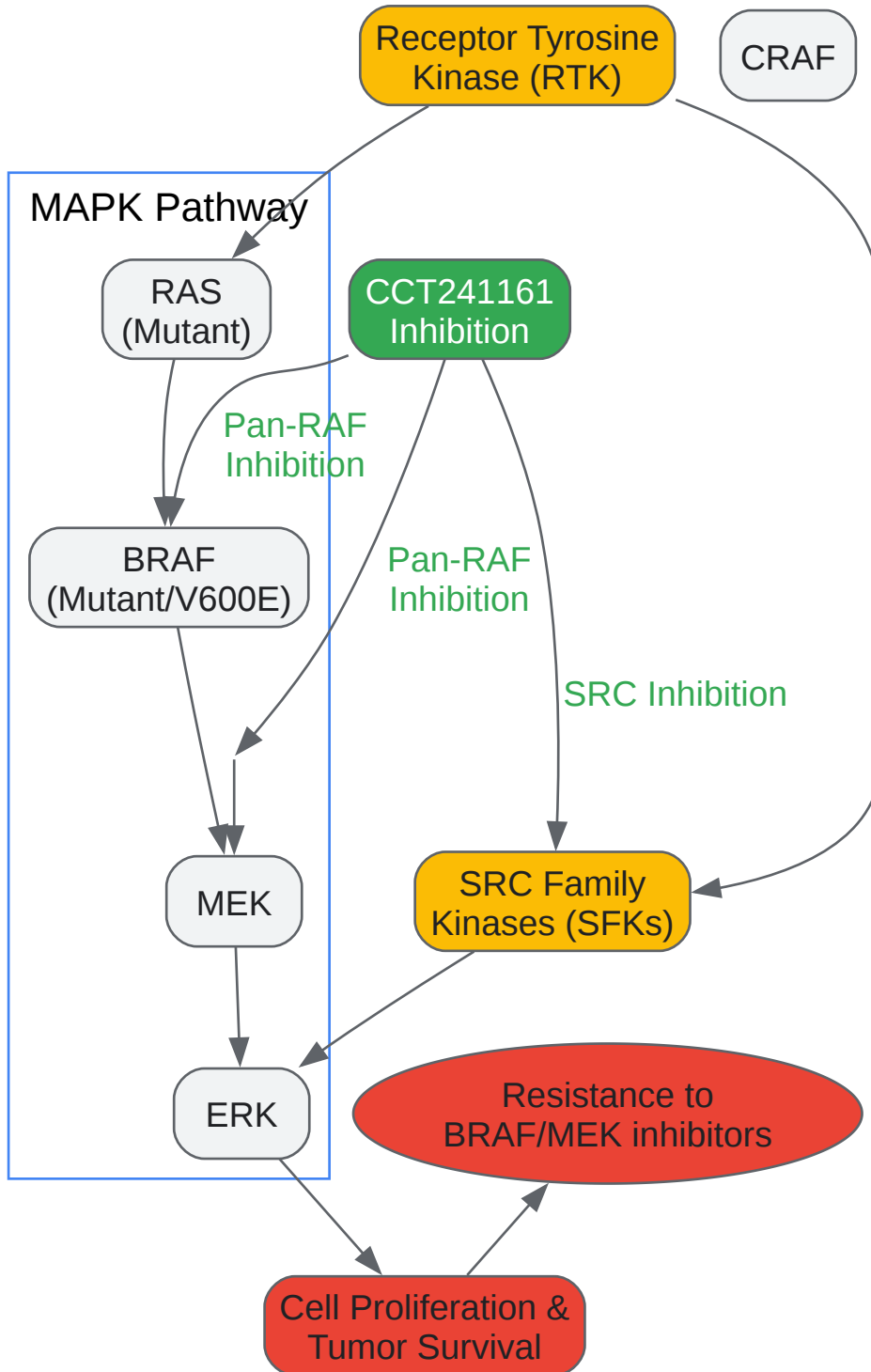
Experiment Model	Dosing Regimen	Reported Efficacy
BRAF mutant A375 xenografts	10-20 mg/kg, orally, once daily for 7 days	Inhibited tumor growth [1]
PLX4720-resistant A375 xenografts	10-20 mg/kg, orally, once daily for 7 days	Inhibited tumor growth [1]
NRAS mutant D04 xenografts	10-20 mg/kg, orally, once daily for 7 days	Inhibited tumor growth [1]

The compound is well-tolerated in vivo. A comprehensive safety profile analysis of the closely related analog CCT196969 showed it was extremely well tolerated, with no significant adverse effects observed at 20 mg/kg daily for 24 days in CD-1 mice [4]. CCT241161 itself did not cause body weight loss in tumor-bearing mice at efficacious doses [1].

Significance and Mechanism in Context

CCT241161 represents a strategic evolution in targeting the RAS/RAF/MEK/ERK pathway [5]. Its "paradox-breaking" ability is particularly valuable for tackling resistance mechanisms and treating NRAS mutant melanomas [4] [6]. The following diagram illustrates the key signaling pathways and mechanisms **CCT241161** acts upon.

CCT241161 Mechanism in Melanoma Signaling



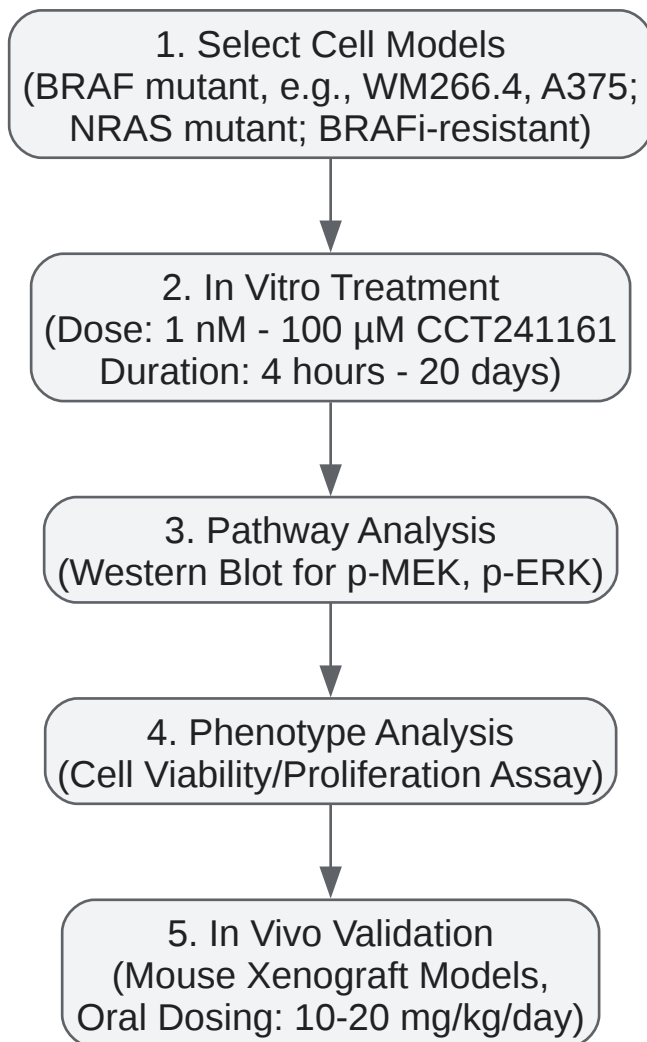
[Click to download full resolution via product page](#)

CCT241161 simultaneously inhibits key nodes in the MAPK pathway (BRAF, CRAF) and resistance-associated SRC family kinases (SFKs) [4] [6]. This multi-target action allows it to suppress tumor growth in both BRAF and NRAS mutant melanomas and overcome common resistance mechanisms to first-generation BRAF inhibitors [4].

Experimental Workflow

For researchers looking to validate the anti-proliferative and pathway-modulating effects of **CCT241161**, the core experimental workflow derived from the literature is as follows.

Key Experimental Workflow for CCT241161



[Click to download full resolution via product page](#)

This workflow outlines the key steps for evaluating **CCT241161**, from initial cellular treatment to in vivo validation [1] [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. | Raf | TargetMol CCT 241161 [targetmol.com]
2. _product_DataBase_PeptideDb CCT 241161 [peptidedb.com]
3. | CAS 1163719-91-2 | AbMole BioScience | CCT ... 241161 CCT 241161 [abmole.com]
4. Paradox-Breaking RAF Inhibitors that Also Target SRC Are ... [pmc.ncbi.nlm.nih.gov]
5. Targeting the RAS/RAF/MAPK pathway for cancer therapy [nature.com]
6. Paradox-Breaking RAF Inhibitors that Also Target SRC Are ... [sciencedirect.com]

To cite this document: Smolecule. [CCT241161 bioactivity anticancer proliferation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548106#cct241161-bioactivity-anticancer-proliferation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com